

# 2-(4-Chlorophenoxy)-5-nitropyridine chemical properties

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## Compound of Interest

Compound Name: 2-(4-Chlorophenoxy)-5-nitropyridine

CAS No.: 28232-30-6

Cat. No.: B1296033

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An In-Depth Technical Guide to the Chemical Properties and Applications of **2-(4-Chlorophenoxy)-5-nitropyridine**

## Introduction

**2-(4-Chlorophenoxy)-5-nitropyridine** is a substituted pyridine derivative that serves as a valuable intermediate in organic synthesis. Its molecular architecture, featuring a pyridine core functionalized with a nitro group and a chlorophenoxy moiety, imparts a unique reactivity profile that is leveraged in the development of more complex molecules. The electron-withdrawing nature of the nitro group significantly influences the electronic properties of the pyridine ring, making the compound a key building block in the synthesis of various target compounds, particularly within the pharmaceutical and agrochemical industries.<sup>[1][2]</sup> This guide provides a comprehensive overview of its chemical properties, synthesis, reactivity, and safe handling protocols, tailored for researchers and professionals in drug development and chemical sciences.

## Chemical Identity and Physicochemical Properties

Precise identification and understanding of the fundamental physical properties of a chemical are paramount for its effective use in research and development. The key identifiers and properties of **2-(4-Chlorophenoxy)-5-nitropyridine** are summarized below.

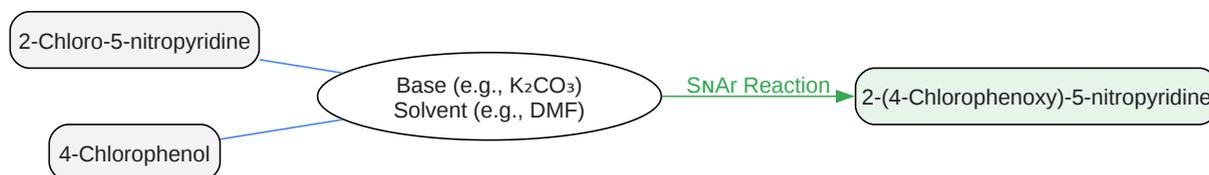
Property	Value	Source(s)
IUPAC Name	2-(4-chlorophenoxy)-5-nitropyridine	[3]
CAS Number	28232-30-6	[4][5]
Chemical Formula	C <sub>11</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>3</sub>	[4][5]
Molecular Weight	250.64 g/mol	[4][5]
Appearance	Off-white to pale yellow crystalline powder	[6]
Melting Point	93 °C	[4][5]
Solubility	Insoluble in water. Soluble in MDC, Acetone, Methanol.	[6]
InChI Key	ZQVHTTABFLHMPA-UHFFFAOYSA-N	[3]

## Synthesis and Reactivity

The synthesis of **2-(4-Chlorophenoxy)-5-nitropyridine** is typically achieved via a nucleophilic aromatic substitution (S<sub>N</sub>Ar) reaction. This common and efficient method involves the reaction of a halo-nitropyridine with a corresponding phenoxide.

## Synthetic Pathway

The most direct route involves the reaction of 2-chloro-5-nitropyridine with 4-chlorophenol in the presence of a base. The base, such as potassium carbonate or sodium hydride, deprotonates the hydroxyl group of 4-chlorophenol to form the more nucleophilic 4-chlorophenoxide ion. This phenoxide then attacks the electron-deficient carbon atom at the C2 position of the pyridine ring, displacing the chloride leaving group. The nitro group at the C5 position is critical for this reaction, as its strong electron-withdrawing effect activates the pyridine ring towards nucleophilic attack.



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Caption: General workflow for the synthesis of **2-(4-Chlorophenoxy)-5-nitropyridine**.

## Reactivity Profile

The reactivity of **2-(4-Chlorophenoxy)-5-nitropyridine** is governed by its functional groups:

- **Nitro Group:** The nitro group can be reduced to an amino group, providing a route to 5-amino-2-(4-chlorophenoxy)pyridine. This transformation opens up a wide range of subsequent derivatizations, such as diazotization or acylation, making it a versatile precursor for various pharmaceutical scaffolds.
- **Pyridine Ring:** The pyridine nitrogen can be quaternized. The ring itself can undergo further substitution reactions, although the existing substituents heavily influence the position and feasibility of such reactions.
- **Ether Linkage:** The ether bond is generally stable but can be cleaved under harsh acidic or reductive conditions.

## Applications in Drug Development and Agrochemicals

Heterocyclic compounds, particularly those containing pyridine and nitropyridine motifs, are foundational in medicinal chemistry and agrochemical science.<sup>[1][2]</sup>

- **Pharmaceutical Intermediate:** **2-(4-Chlorophenoxy)-5-nitropyridine** serves as a key intermediate in the synthesis of Active Pharmaceutical Ingredients (APIs).<sup>[1][7]</sup> The presence of multiple functional groups allows for its elaboration into more complex molecules with

potential therapeutic activities, including anti-inflammatory, anti-cancer, and antimicrobial properties.[2] The core structure is a scaffold that can be modified to optimize biological activity and pharmacokinetic properties.

- Agrochemical Synthesis: Similar to its role in pharmaceuticals, this compound is used to create novel pesticides, herbicides, and plant growth regulators.[2][7] The stability and predictable reactivity of the nitropyridine core are advantageous for constructing effective and stable agrochemicals.[2]

## Experimental Protocol: Synthesis

The following is a representative laboratory-scale procedure for the synthesis of **2-(4-Chlorophenoxy)-5-nitropyridine**.

Objective: To synthesize **2-(4-Chlorophenoxy)-5-nitropyridine** from 2-chloro-5-nitropyridine and 4-chlorophenol via a nucleophilic aromatic substitution reaction.

Materials:

- 2-Chloro-5-nitropyridine (1.0 eq)
- 4-Chlorophenol (1.1 eq)
- Anhydrous Potassium Carbonate ( $K_2CO_3$ ) (1.5 eq)
- Anhydrous N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ( $MgSO_4$ )
- Deionized water

Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-chloro-5-nitropyridine, 4-chlorophenol, and anhydrous potassium carbonate.
- **Solvent Addition:** Add anhydrous DMF to the flask. The solvent volume should be sufficient to dissolve the reactants upon heating.
- **Reaction Execution:** Heat the reaction mixture to 80-90 °C with vigorous stirring. The causality for heating is to provide the necessary activation energy for the S<sub>N</sub>Ar reaction, which is typically slow at room temperature.
- **Monitoring:** Monitor the reaction progress by Thin Layer Chromatography (TLC) until the starting material (2-chloro-5-nitropyridine) is consumed.
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature. Pour the reaction mixture into a separatory funnel containing deionized water.
- **Extraction:** Extract the aqueous layer with ethyl acetate (3x). Combine the organic layers. The purpose of this step is to isolate the desired product, which is more soluble in the organic phase, from the inorganic salts and residual DMF.
- **Washing:** Wash the combined organic layers with deionized water and then with brine. The brine wash helps to remove residual water from the organic phase.
- **Drying and Filtration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the filtrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to obtain the final product as a crystalline solid.
- **Characterization:** Confirm the identity and purity of the product by measuring its melting point and obtaining spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, MS). The melting point should be sharp and consistent with the literature value of 93 °C.<sup>[4][5]</sup>

## Safety and Handling

Proper handling of **2-(4-Chlorophenoxy)-5-nitropyridine** is essential to ensure laboratory safety. The compound is classified as hazardous, and appropriate precautions must be taken.

## GHS Hazard Information

Hazard Class	Statement	GHS Pictogram
Skin Irritation	H315: Causes skin irritation	Warning
Eye Irritation	H319: Causes serious eye irritation	Warning
Sensitization	H317: May cause an allergic skin reaction	Warning

Data synthesized from available safety information.[4]

## Precautionary Measures and First Aid

- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood.[6]
- Personal Protective Equipment (PPE): Wear protective gloves, chemical safety goggles, and a lab coat.[6]
- Handling: Avoid breathing dust.[6] Wash hands thoroughly after handling.[6] Do not eat, drink, or smoke when using this product.[6]
- First Aid (Eyes): Immediately rinse cautiously with water for several minutes.[4] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[6]
- First Aid (Skin): Wash with plenty of soap and water. If skin irritation or rash occurs, seek medical attention.[4][6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.

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